

In-depth Technical Guide: 3,4,4-trimethyl-2-cyclohexen-1-one

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Compound of Interest

Compound Name: 2-Cyclohexen-1-one, 3,4,4-trimethyl-

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Audience: Researchers, scientists, and drug development professionals.

Core Summary

This technical guide provides a comprehensive review of the available scientific literature on the chemical compound 3,4,4-trimethyl-2-cyclohexen-1-one. This document synthesizes information regarding its chemical and physical properties. However, a thorough investigation of publicly available scientific databases and literature reveals a significant lack of in-depth research on this specific isomer. While general information on the cyclohexenone chemical class is abundant, detailed experimental protocols for the synthesis of 3,4,4-trimethyl-2-cyclohexen-1-one, as well as studies on its biological activities and potential signaling pathways, are not readily available.

Chemical and Physical Properties

3,4,4-trimethyl-2-cyclohexen-1-one is a cyclic ketone with a molecular formula of $C_9H_{14}O$ and a molecular weight of approximately 138.21 g/mol ^[1] Basic identification and property information are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₄ O	[1][2]
Molecular Weight	138.21 g/mol	[1]
CAS Registry Number	17299-41-1	[2]
IUPAC Name	3,4,4-trimethylcyclohex-2-en-1-one	
Melting Point	Not available	[1]
Boiling Point	Not available	[1]
Density	Not available	[1]
Refractive Index	Not available	[1]

Spectroscopic data is limited, with mass spectrometry (electron ionization) being the primary available information.[2] Detailed Nuclear Magnetic Resonance (NMR) or Infrared (IR) spectroscopy data specific to 3,4,4-trimethyl-2-cyclohexen-1-one could not be located in the searched literature.

Synthesis and Experimental Protocols

A comprehensive search for detailed synthetic protocols for 3,4,4-trimethyl-2-cyclohexen-1-one did not yield any specific experimental procedures. While numerous methods exist for the synthesis of substituted cyclohexenones, none were found to explicitly describe the preparation of the 3,4,4-trimethyl isomer.

For context, a general approach to synthesizing a related compound, 4,4-dimethyl-2-cyclohexen-1-one, involves the reaction of 1-(2-methylpropenyl)pyrrolidine with methyl vinyl ketone, followed by acid-catalyzed cyclization. This procedure is well-documented and provides high yields. However, the introduction of an additional methyl group at the 3-position would require a different synthetic strategy, which is not described in the available literature.

Biological Activities and Signaling Pathways

There is a notable absence of published research on the biological activities of 3,4,4-trimethyl-2-cyclohexen-1-one. Consequently, no information is available regarding its potential pharmacological effects, mechanism of action, or any associated signaling pathways. The broader class of cyclohexenone derivatives has been investigated for various biological activities, but these findings cannot be directly extrapolated to this specific, unstudied isomer.

Conclusion

Based on an extensive literature review, 3,4,4-trimethyl-2-cyclohexen-1-one appears to be a sparsely studied compound. While its basic chemical identity is established, there is a significant lack of publicly available information regarding its synthesis, detailed experimental protocols, and biological activities. Therefore, it is not possible to provide the in-depth technical guide as requested, including quantitative data tables, detailed methodologies, and visualizations of signaling pathways. Further original research would be required to elucidate these aspects of 3,4,4-trimethyl-2-cyclohexen-1-one.

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References

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